

3-(4-Chlorobenzoyl)propionic Acid: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(4-Chlorobenzoyl)propionic acid

Cat. No.: B1294433

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **3-(4-Chlorobenzoyl)propionic acid** (CAS No: 3984-34-7). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a crucial resource for professionals handling this compound in research and development settings.

Chemical and Physical Properties

3-(4-Chlorobenzoyl)propionic acid is a white to beige crystalline powder.^[1] Key physical and chemical properties are summarized in the table below for easy reference.


Property	Value	Source
Molecular Formula	C ₁₀ H ₉ ClO ₃	[2] [3] [4]
Molecular Weight	212.63 g/mol	[2] [3] [4]
CAS Number	3984-34-7	[1] [2] [3]
EC Number	223-627-3	[2] [4]
Melting Point	128-130 °C	[1] [4]
Boiling Point	305.28°C (estimate)	[1]
Solubility	Insoluble in water. [1] [4]	[1] [4]
Appearance	White to beige crystalline powder	[1]
Storage Temperature	Room Temperature, sealed in a dry environment	[1]

Hazard Identification and Classification

According to the aggregated GHS information, **3-(4-Chlorobenzoyl)propionic acid** is classified as a hazardous substance.[\[2\]](#) The primary hazards are related to irritation.[\[2\]](#)

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

GHS Pictograms:

 alt text

Signal Word: Warning[2]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets, including P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell).[2][5]

Toxicological Information

It is important to note that the chemical, physical, and toxicological properties of **3-(4-Chlorobenzoyl)propionic acid** have not been thoroughly investigated.[6] The available Material Safety Data Sheets indicate that there is no data available for acute toxicity (dermal or inhalation), skin corrosion/irritation, serious eye damage/eye irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, specific target organ toxicity (repeated exposure), and aspiration hazard.[6]

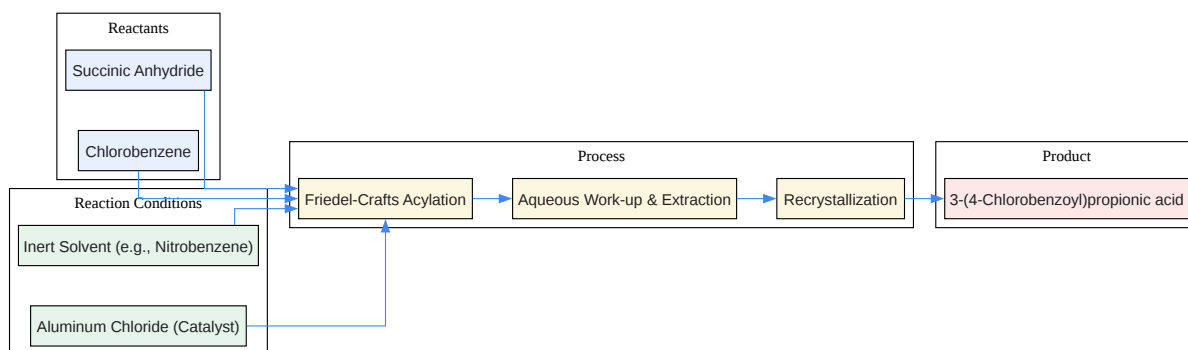
Toxicological Endpoint	Data
Acute Toxicity	No data available[6]
Skin Corrosion/Irritation	Causes skin irritation[2]
Serious Eye Damage/Irritation	Causes serious eye irritation[2]
Respiratory or Skin Sensitization	No data available[6]
Germ Cell Mutagenicity	No data available[6]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.[6]
Reproductive Toxicity	No data available[6]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[2][6]
Specific Target Organ Toxicity (Repeated Exposure)	No data available[6]
Aspiration Hazard	No data available[6]

Experimental Protocols and Handling

Due to the limited availability of detailed experimental protocols in the public domain, this section provides a generalized workflow for the synthesis and safe handling of **3-(4-Chlorobenzoyl)propionic acid** based on standard laboratory practices for similar compounds.

General Synthesis Workflow

The synthesis of **3-(4-Chlorobenzoyl)propionic acid** typically involves a Friedel-Crafts acylation reaction between chlorobenzene and succinic anhydride in the presence of a Lewis acid catalyst like aluminum chloride.[1]

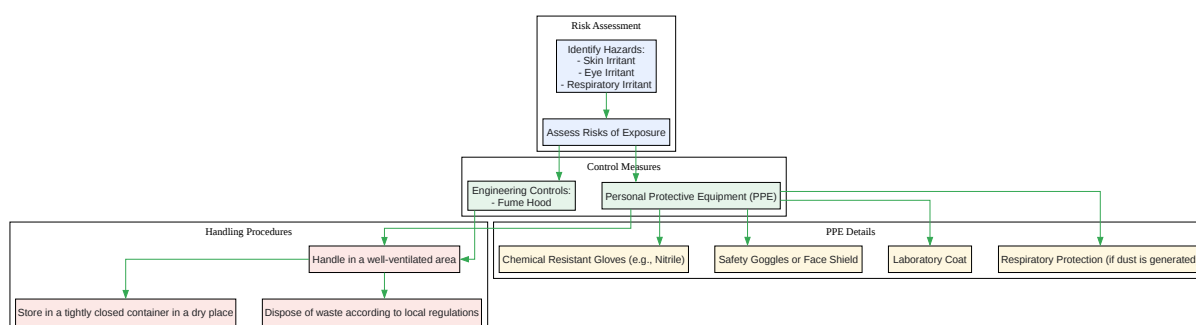


[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **3-(4-Chlorobenzoyl)propionic acid**.

Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory.



[Click to download full resolution via product page](#)

Caption: Recommended safe handling procedures for **3-(4-Chlorobenzoyl)propionic acid**.

First Aid Measures

In case of exposure, the following first aid measures should be taken. Always consult a physician and show them the safety data sheet.[6]

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[6]
Skin Contact	Wash off with soap and plenty of water.[6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes.[6]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[6]

Fire Fighting Measures

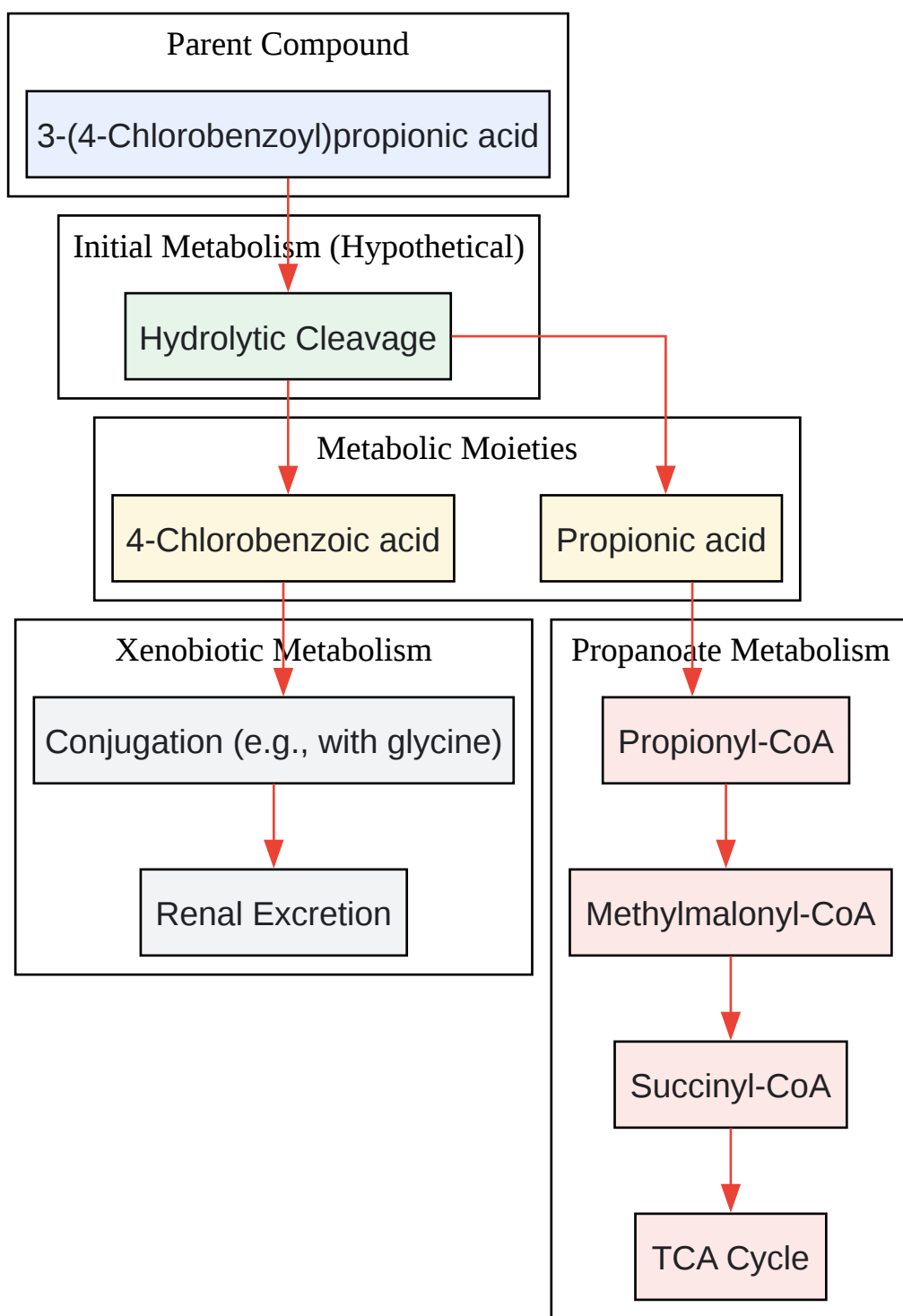
Aspect	Measures
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
Specific Hazards	Hazardous decomposition products include carbon oxides and hydrogen chloride gas.[6]
Firefighter Protection	Wear self-contained breathing apparatus for firefighting if necessary.[6]

Ecological Information

There is no data available on the ecotoxicity, persistence and degradability, or bioaccumulative potential of **3-(4-Chlorobenzoyl)propionic acid**.^[6] It is advised to prevent the product from entering drains.^[6]

Hypothetical Metabolic Pathway

While no specific metabolic pathway for **3-(4-Chlorobenzoyl)propionic acid** has been documented, a hypothetical pathway can be proposed based on the general metabolism of propionate. The propionic acid moiety could potentially be cleaved and enter the propanoate metabolism pathway, while the 4-chlorobenzoyl moiety would likely undergo separate metabolic transformations.



[Click to download full resolution via product page](#)

Caption: A hypothetical metabolic pathway for **3-(4-Chlorobenzoyl)propionic acid**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). Users should always consult the most current SDS provided by the manufacturer before handling this chemical. The information provided is based on available data and may not be exhaustive. The user assumes all risks associated with the handling, storage, and disposal of this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.chemicalbook.com [m.chemicalbook.com]
- 2. 3-(4-Chlorobenzoyl)propionic acid | C₁₀H₉ClO₃ | CID 77604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 3-(4-Chlorobenzoyl)propionic acid 96 3984-34-7 [sigmaaldrich.com]
- 5. 3-(4-Chlorobenzoyl)propionic acid | 3984-34-7 [amp.chemicalbook.com]
- 6. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [3-(4-Chlorobenzoyl)propionic Acid: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294433#3-4-chlorobenzoyl-propionic-acid-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com